

# commercial availability and suppliers of 3-(Ethylamino)phenol

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## Compound of Interest

Compound Name: 3-(Ethylamino)phenol

Cat. No.: B1269045

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An In-depth Technical Guide to **3-(Ethylamino)phenol**: Commercial Availability, Synthesis, and Applications

For researchers, scientists, and professionals in drug development, access to high-quality chemical intermediates is paramount. **3-(Ethylamino)phenol** (CAS No. 621-31-8), a key organic compound, serves as a vital building block in the synthesis of various dyes and pharmaceuticals.<sup>[1]</sup> This technical guide provides a comprehensive overview of its commercial availability, suppliers, physicochemical properties, and representative synthesis protocols.

## Physicochemical Properties

**3-(Ethylamino)phenol**, also known as N-Ethyl-m-aminophenol, is an organic compound featuring an ethylamino group attached to a phenol ring.<sup>[1][2]</sup> This structure imparts both basic properties, due to the amino group, and acidic characteristics from the phenolic hydroxyl group, making it a versatile reactant in organic synthesis.<sup>[1]</sup>

Property	Value	Source
CAS Number	621-31-8	[1][3][4][5][6][7]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[1][4][7][8]
Molecular Weight	137.18 g/mol	[3][4][6][7]
Boiling Point	282 °C	[4]
Appearance	Solid or liquid (purity dependent)	[1]
Solubility	Soluble in organic solvents, moderate water solubility	[1]
Purity	Typically 95%	[3][5][6]

## Commercial Availability and Suppliers

**3-(Ethylamino)phenol** is available from a range of chemical suppliers who cater to research and development needs. The compound is typically sold in quantities ranging from grams to kilograms, with purity levels commonly around 95%. Below is a summary of prominent suppliers and their offerings.

Supplier	Brand	Purity	Available Quantities	Price (Example)
CymitQuimica	Apollo Scientific	95%	1g, 5g, 10g	€188.00 (1g)
Apollo Scientific	-	95%	1g, 5g	£105.00 (1g)
Biosynth	-	-	-	Pricing on request
Toronto Research Chemicals (via Fisher Scientific)	TRC	-	250mg, 1g	Pricing on request
Fluorochem	-	95%	-	Pricing on request
BLD Pharm	-	-	-	Pricing on request

Note: Prices are subject to change and may vary based on location and availability. It is recommended to contact the suppliers directly for the most current pricing and stock information.

## Applications in Research and Development

The unique chemical structure of **3-(Ethylamino)phenol** makes it a valuable intermediate in several industrial and research applications:

- **Dye Synthesis:** It is a precursor in the manufacturing of various dyes.[\[1\]](#)
- **Pharmaceutical Intermediates:** The compound serves as a building block in the synthesis of more complex pharmaceutical agents.[\[1\]](#) A related compound, 3-(3-dimethylamino-1-ethyl-2-methyl-propyl)-phenol, has been investigated in combination with antiepileptic drugs for pain treatment.[\[9\]](#)
- **Fluorophores:** **3-(Ethylamino)phenol** has been utilized as a fluorophore for acrylate-based polymers.[\[4\]](#)

## Representative Synthesis Protocol

While specific industrial synthesis methods for **3-(Ethylamino)phenol** are often proprietary, a general approach can be derived from the synthesis of analogous compounds like 3-diethylaminophenol. A common method involves the amination of resorcinol.

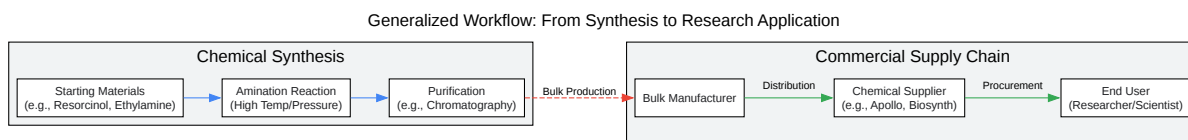
Reaction: Resorcinol + Diethylamine → 3-Diethylaminophenol

A representative laboratory-scale procedure for a similar compound is as follows:

- **Reaction Setup:** In a 100 ml autoclave, add resorcinol (2.2 g, 20 mmol), diethylamine (30 mmol), and a Raney Ni catalyst (110 mg). Add 50 ml of water as the solvent.[\[10\]](#)
- **Hydrogenation:** Purge the autoclave with hydrogen gas three times, then maintain a hydrogen pressure of 0.05 MPa.[\[10\]](#)
- **Heating and Reaction:** Rapidly heat the mixture to 200 °C and stir at this temperature for 3 hours.[\[10\]](#)
- **Work-up:** After cooling to room temperature, extract the mixture with n-butyl acetate.[\[10\]](#)
- **Purification:** Collect the organic layer, dry it with anhydrous magnesium sulfate, filter, and concentrate to obtain the crude product. Purify the crude product using silica gel column chromatography (eluent: petroleum ether/ethyl acetate, 3:1 v/v) to yield the final product.[\[10\]](#)

Note: This protocol is for the synthesis of 3-diethylaminophenol and should be adapted and optimized for **3-(ethylamino)phenol** by using ethylamine instead of diethylamine. Appropriate safety precautions must be taken when working with high pressures, temperatures, and flammable reagents.

Below is a diagram illustrating a generalized workflow for the synthesis and procurement of **3-(Ethylamino)phenol** for research purposes.



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